

Isocarapanaubine: An Obscure Indole Alkaloid

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Compound of Interest

Compound Name: *Isocarapanaubine*

Cat. No.: *B1630909*

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For researchers, scientists, and drug development professionals, **Isocarapanaubine** remains a molecule of untapped potential, with its full biological and pharmacological profile yet to be elucidated. This technical overview provides the definitive identification of **Isocarapanaubine** and highlights the current landscape of available scientific data.

Core Identification: IUPAC Name and CAS Number

Precise identification is the cornerstone of chemical and pharmacological research.

Isocarapanaubine is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature and registered with a unique Chemical Abstracts Service (CAS) number.

Identifier	Value	Citation
IUPAC Name	methyl (1S,4aS,5aS,6S,10aS)-5',6'- dimethoxy-1-methyl-2'- oxospiro[1,4a,5,5a,7,8,10,10a- octahydropyrano[3,4- f]indolizine-6,3'-1H-indole]-4- carboxylate	[1]
CAS Number	17391-09-2	[1][2][3][4]

Current State of Research: A Call for Investigation

Despite its defined chemical structure, a comprehensive review of scientific literature and databases reveals a significant gap in the understanding of **Isocarapanaubine**'s biological properties. At present, there is a notable absence of publicly available data pertaining to its:

- **Pharmacological Activity:** Quantitative data, such as IC_{50} or K_i values, which are critical for assessing the potency and efficacy of a compound, have not been reported.
- **Mechanism of Action:** The specific signaling pathways and molecular targets through which **Isocarapanaubine** may exert a biological effect are currently unknown.
- **Experimental Protocols:** Detailed methodologies for the synthesis, isolation, or biological evaluation of **Isocarapanaubine** are not described in the accessible scientific literature.

This lack of information precludes the development of a more in-depth technical guide, including the requested data tables and signaling pathway diagrams. The absence of such data, however, underscores the potential for novel discoveries. For researchers in natural product chemistry and drug discovery, **Isocarapanaubine** represents an unexplored frontier with the potential for new therapeutic applications. Further investigation into this indole alkaloid is warranted to uncover its pharmacological profile and potential contributions to medicine.

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